

Physical and chemical stability of AMP-PNP tetralithium hydrate.

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Compound of Interest

Compound Name: AMP-PNP tetralithium

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Stability of AMP-PNP Tetralithium Hydrate: A Technical Guide

An In-depth Examination of the Physical and Chemical Stability of Adenylyl-imidodiphosphate Tetralithium Salt Hydrate for Researchers and Drug Development Professionals.

Adenylyl-imidodiphosphate (AMP-PNP) is a non-hydrolyzable analog of adenosine triphosphate (ATP) widely employed in biochemical and pharmacological research. Its resistance to enzymatic cleavage allows for the study of ATP-dependent processes by trapping enzymes in an ATP-bound state. However, the utility of AMP-PNP is contingent on its stability under various experimental and storage conditions. This technical guide provides a comprehensive overview of the physical and chemical stability of **AMP-PNP tetralithium** salt hydrate, offering critical data and methodologies for its effective use.

Physical and Chemical Properties

AMP-PNP tetralithium salt hydrate is a white to off-white solid. Its core structure features a P-N-P linkage in place of the P-O-P linkage found in the β and γ phosphates of ATP, rendering it resistant to hydrolysis by most ATPases.

Table 1: Physical Properties of AMP-PNP Tetralithium Salt Hydrate

Property	Value	Source
Molecular Formula	$C_{10}H_{13}Li_4N_6O_{12}P_3 \cdot xH_2O$	Sigma-Aldrich
Molecular Weight	529.93 g/mol (anhydrous basis)	Sigma-Aldrich
Appearance	White to off-white solid	MedChemExpress
Melting Point	>225°C (with decomposition)	ChemicalBook
Solubility	Soluble in water (50 mg/mL)	Sigma-Aldrich
λ_{max}	259 nm (in 0.1 M phosphate buffer, pH 7.0)	Sigma-Aldrich
Molar Extinction Coefficient (ϵ)	15.4 mM ⁻¹ cm ⁻¹ at 259 nm (pH 7.0)	Sigma-Aldrich

Chemical Stability

The chemical stability of AMP-PNP is influenced by several factors, most notably pH, temperature, and the presence of divalent cations.

pH Stability

AMP-PNP is highly susceptible to hydrolysis under acidic conditions. The phosphoramidate bond (P-N) is unstable at low pH, leading to rapid degradation into a phosphoramidate and inorganic phosphate.^[1]

Table 2: Solution Stability of AMP-PNP Tetralithium Salt Hydrate

Condition	Observation	Source
Acidic pH	Very unstable; rapidly hydrolyzes.	Sigma-Aldrich
Neutral pH (7.0), 37°C	Spontaneous, non-enzymatic hydrolysis rate constant of 0.07 h ⁻¹ .	Schuurmans Stekhoven et al., 1983
Neutral pH (7.0), 21°C	Spontaneous, non-enzymatic hydrolysis rate constant of 0.006 h ⁻¹ .	Schuurmans Stekhoven et al., 1983
Neutral pH (7.0), 0°C	Spontaneous, non-enzymatic hydrolysis rate constant of 0.0006 h ⁻¹ .	Schuurmans Stekhoven et al., 1983
-20°C Aqueous Solution	Stable for up to 3 months.	Calbiochem
-70°C Aqueous Solution	Approximately 5% hydrolysis observed after 6 months.	Sigma-Aldrich
Presence of excess Mg ²⁺	The Mg-AMP-PNP complex is virtually stable to spontaneous hydrolysis at 37°C.	Schuurmans Stekhoven et al., 1983

Thermal Stability

The solid form of **AMP-PNP tetralithium** salt hydrate exhibits good thermal stability, decomposing at temperatures above 225°C. For long-term storage, freezing is recommended.

Table 3: Recommended Storage and Handling

Form	Storage Temperature	Duration	Notes	Source
Solid	-20°C	At least 1 year	Keep dry and protected from light.	Hypermol
Aqueous Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	MedChemExpress
Aqueous Stock Solution	-70°C	Up to 3 months	Recommended for longer-term solution storage.	Sigma-Aldrich
Aqueous Stock Solution	-80°C	Up to 6 months	Ensure the solution is sealed to prevent moisture uptake.	MedChemExpress

Experimental Protocols

Accurate assessment of AMP-PNP stability requires robust analytical methods. High-Performance Liquid Chromatography (HPLC) is the most common technique for quantifying AMP-PNP and its degradation products.

HPLC Method for Stability Analysis

This protocol is adapted from established methods for the analysis of adenosine phosphates.

Objective: To separate and quantify AMP-PNP and its primary hydrolysis product, adenylyl phosphoramidate.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size)

Reagents:

- Mobile Phase A: 0.1 M Potassium dihydrogen phosphate (KH_2PO_4), pH adjusted to 6.0 with KOH.
- Mobile Phase B: 100% Methanol
- **AMP-PNP tetralithium** salt hydrate standard
- Perchloric acid (for sample quenching)
- Potassium hydroxide (for neutralization)

Procedure:

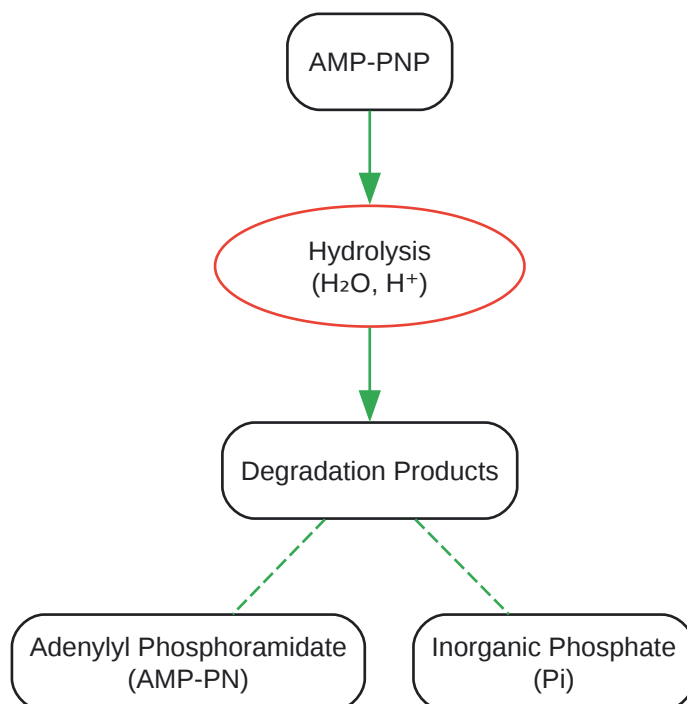
- Sample Preparation:
 - Incubate AMP-PNP solution under the desired stress condition (e.g., specific pH, temperature).
 - At designated time points, withdraw an aliquot and quench the degradation reaction by adding an equal volume of cold 0.6 M perchloric acid.
 - Neutralize the sample with potassium hydroxide.
 - Centrifuge to remove the potassium perchlorate precipitate.
 - Filter the supernatant through a 0.22 μm filter before injection.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 259 nm
 - Injection Volume: 20 μL
 - Gradient Elution:

- 0-5 min: 100% Mobile Phase A
 - 5-15 min: Linear gradient to 80% A, 20% B
 - 15-20 min: Hold at 80% A, 20% B
 - 20-25 min: Return to 100% A and re-equilibrate
- Quantification:
 - Generate a standard curve using known concentrations of AMP-PNP.
 - Calculate the percentage of remaining AMP-PNP at each time point relative to the initial concentration.

Visualizations

AMP-PNP Hydrolysis Pathway

The primary degradation pathway for AMP-PNP in aqueous solution is the hydrolysis of the phosphoramidate bond.

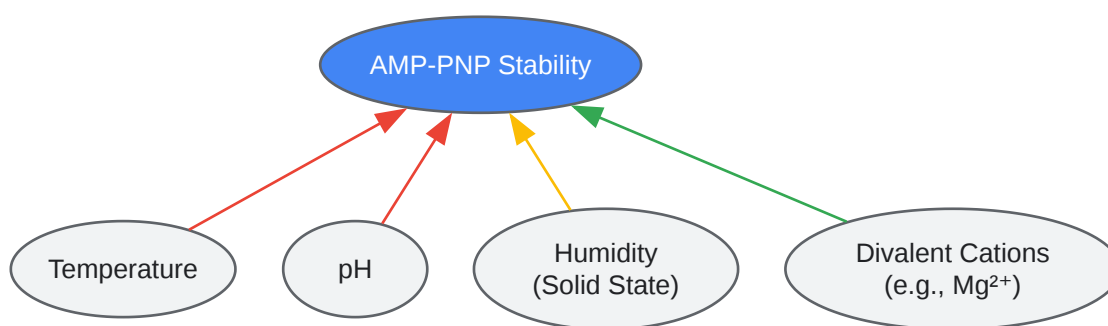
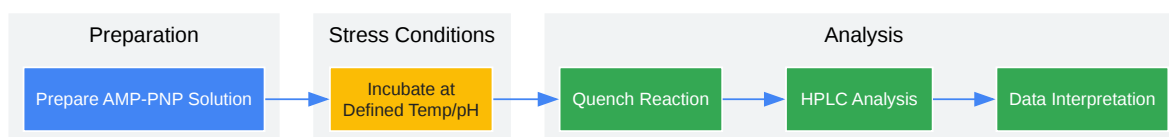


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Caption: Hydrolysis of AMP-PNP yields adenylyl phosphoramidate and inorganic phosphate.

Experimental Workflow for Stability Testing

A typical workflow for assessing the stability of AMP-PNP involves sample preparation, stress testing, and analysis.



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References

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